

An In-depth Technical Guide to L-Asparagine-4-¹³C Monohydrate

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Compound of Interest

Compound Name: *L-Asparagine-4-¹³C monohydrate*

Cat. No.: *B1602389*

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This technical guide provides a comprehensive overview of the structure, properties, and analysis of L-Asparagine-4-¹³C monohydrate, a stable isotope-labeled version of the non-essential amino acid L-asparagine. This document is intended for researchers, scientists, and drug development professionals utilizing isotopically labeled compounds in their studies.

Chemical Structure and Properties

L-Asparagine-4-¹³C monohydrate is an isotopologue of L-asparagine where the carbon atom of the amide group (C4) is replaced with its stable isotope, ¹³C. This specific labeling allows for the tracing of the amide group in various biochemical and metabolic studies without introducing radioactive elements.

Molecular Structure:

Caption: Molecular structure of L-Asparagine-4-¹³C monohydrate.

Physicochemical Properties:

Property	Value	Reference
CAS Number	286437-12-5	[1][2][3][4]
Molecular Formula	C ₃ ¹³ CH ₁₀ N ₂ O ₄	[2]
Molecular Weight	151.13 g/mol	[1][2]
Isotopic Purity	≥99 atom % ¹³ C	[1]
Melting Point	233-235 °C (decomposes)	[3]
Appearance	White solid	
Optical Activity	[α] _{25/D} +31.5° (c = 1 in 1 M HCl)	

Spectroscopic and Crystallographic Data

While specific experimental data for L-Asparagine-4-¹³C monohydrate is not readily available in the public domain, the following tables provide data for unlabeled L-asparagine monohydrate as a reference. The expected differences for the labeled compound are noted.

¹³C NMR Spectral Data (Reference: Unlabeled L-Asparagine)

Solvent: D₂O

Carbon Atom	Chemical Shift (ppm)	Expected Change for 4- ¹³ C Labeling
C1 (Carboxyl)	~176.2	Minimal
C2 (α-carbon)	~54.0	Minimal
C3 (β-carbon)	~37.3	Minimal
C4 (Amide Carbonyl)	~177.2	Significant signal enhancement; potential for observing one-bond ¹³ C- ¹³ C coupling if other carbons were labeled.

Mass Spectrometry Data (Reference: Unlabeled L-Asparagine)

Ionization Method: Electron Ionization (EI)

m/z	Relative Intensity (%)	Putative Fragment	Expected m/z for 4- ¹³ C Labeled
132	< 5	[M] ⁺	133
88	100	[M - CONH ₂] ⁺	88
74	80	[H ₂ N=CH-COOH] ⁺	74
44	95	[CONH ₂] ⁺	45

X-ray Crystallography Data (Reference: Unlabeled L-Asparagine Monohydrate)

Parameter	Value	Reference
Crystal System	Orthorhombic	[5][6]
Space Group	P2 ₁ 2 ₁ 2 ₁	[6]
a	5.593 Å	[7]
b	9.827 Å	[7]
c	11.808 Å	[7]
α, β, γ	90°	[7]
Volume	649 Å ³	[7]

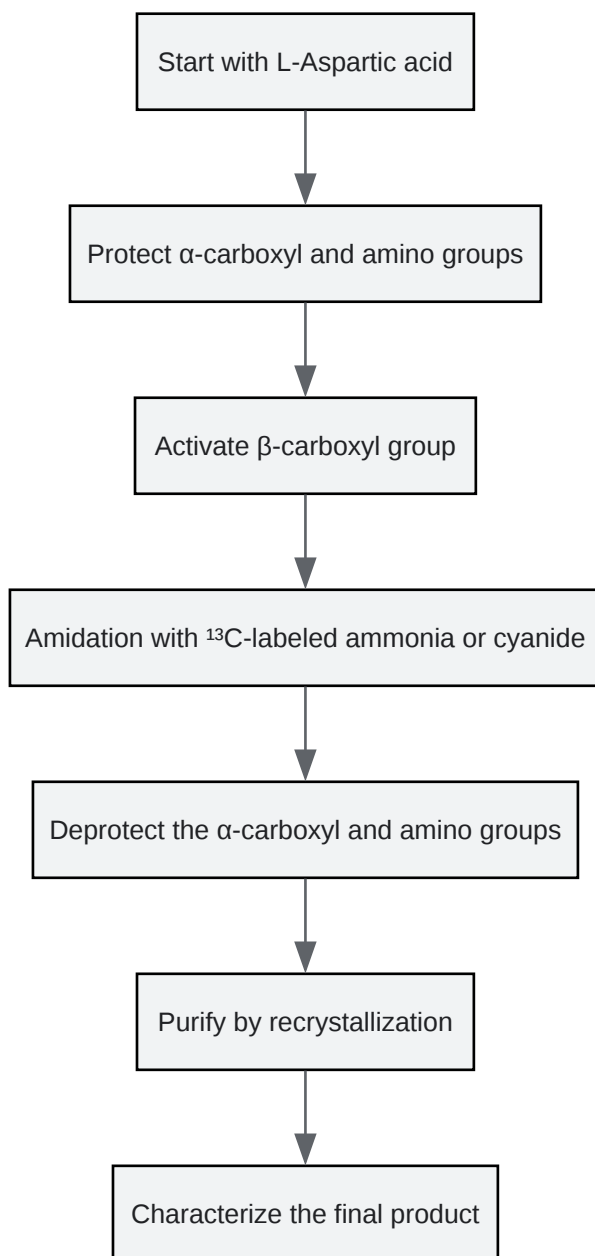
Note: The introduction of a single ¹³C atom is not expected to significantly alter the crystal packing or unit cell parameters.

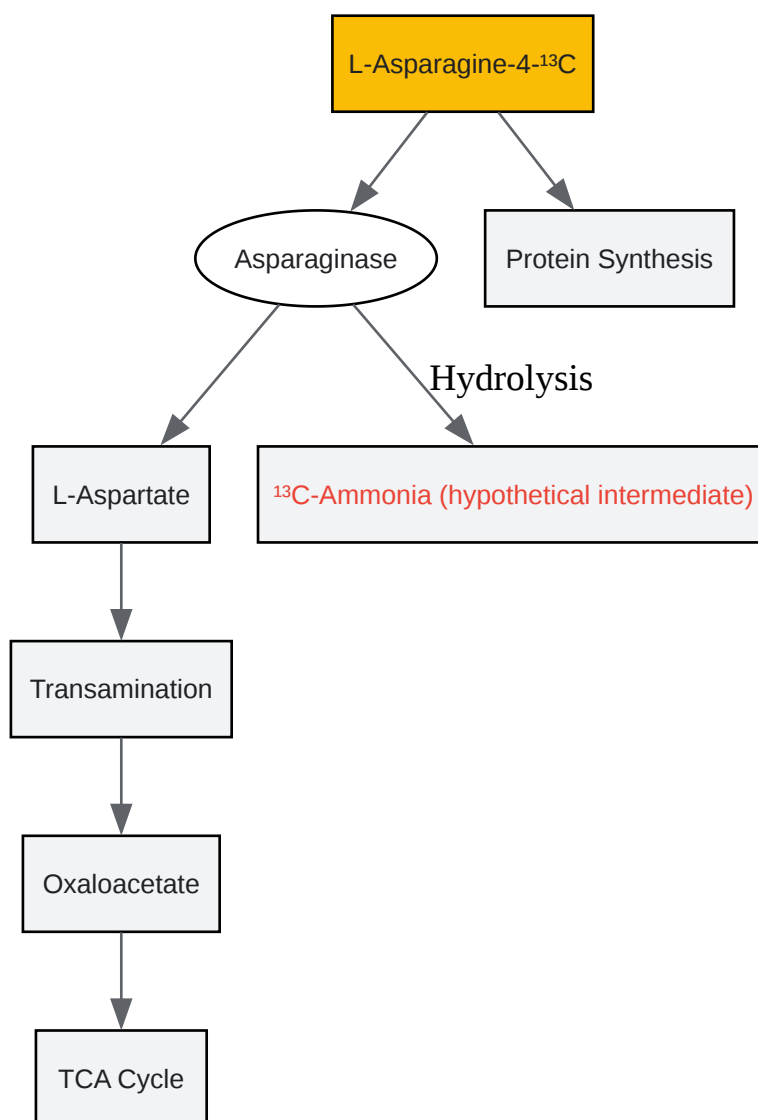
Experimental Protocols

Proposed Synthesis of L-Asparagine-4-¹³C Monohydrate

A plausible synthetic route for L-Asparagine-4-¹³C monohydrate involves the amidation of a protected L-aspartic acid derivative using a ¹³C-labeled source for the amide group.

Workflow for Synthesis:





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